

# Acifluorfen-methyl CAS number and molecular structure

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## Compound of Interest

Compound Name: *Acifluorfen-methyl*

Cat. No.: *B165782*

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## Acifluorfen-methyl: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acifluorfen-methyl**, a diphenyl ether herbicide. It details its chemical properties, mechanism of action, toxicological profile, and analytical methodologies for its detection.

## Core Chemical and Physical Properties

**Acifluorfen-methyl** is chemically known as methyl 5-[2-chloro-4-(trifluoromethyl)phenoxy]-2-nitrobenzoate<sup>[1][2][3]</sup>. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	50594-67-7	[2]
Molecular Formula	C <sub>15</sub> H <sub>9</sub> ClF <sub>3</sub> NO <sub>5</sub>	[2]
Molecular Weight	375.68 g/mol	
IUPAC Name	methyl 5-[2-chloro-4-(trifluoromethyl)phenoxy]-2-nitrobenzoate	
SMILES	<chem>COC(=O)C1=C(C=CC(=C1)OC2=C(C=C(C=C2)C(F)(F)F)Cl)C(=O)O</chem>	
InChIKey	AHGMXAFUHVQRQAD-UHFFFAOYSA-N	

## Mechanism of Action: Protoporphyrinogen Oxidase Inhibition

**Acifluorfen-methyl** functions as a potent inhibitor of the enzyme protoporphyrinogen oxidase (PPO). This enzyme is critical in the tetrapyrrole biosynthesis pathway, which is responsible for the production of essential molecules like chlorophyll and heme.

The inhibition of PPO by **Acifluorfen-methyl** leads to the accumulation of protoporphyrinogen IX, which then leaks from its normal location within the plastid into the cytoplasm. Here, it is rapidly oxidized to protoporphyrin IX. Protoporphyrin IX is a powerful photosensitizing molecule. In the presence of light and oxygen, it generates reactive oxygen species (ROS), such as singlet oxygen. These ROS cause rapid lipid peroxidation of cell membranes, leading to membrane disruption, leakage of cellular contents, and ultimately, cell death. This light-dependent photooxidative damage is the primary mode of herbicidal action.



## Toxicological Profile

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Species	Route	LD <sub>50</sub>	Toxicity Class	Source
Rat (male)	Oral	2025 mg/kg	Slightly Toxic	
Rat (female)	Oral	1370 mg/kg	Slightly Toxic	
Rat (sodium salt)	Oral	1300 mg/kg	Slightly Toxic	
Rabbit	Dermal	>2000 mg/kg	-	
Rat	Inhalation (4-hour)	>6.9 mg/L air	-	
Mallard Duck	Oral	2821 mg/kg	Practically Nontoxic	
Bobwhite Quail	Oral	325 mg/kg	Moderately Toxic	

Chronic exposure to high doses of Acifluorfen in rats has been associated with decreased food consumption and increased liver and kidney weights. In the United States, Acifluorfen is classified as a General Use Pesticide (GUP) but products containing it carry the "DANGER" signal word due to the risk of serious eye injury.

## Experimental Protocols: Analytical Determination

The determination of **Acifluorfen-methyl** and its metabolites in environmental and biological matrices is crucial for regulatory and research purposes. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are commonly employed techniques.

## Sample Preparation for Soil Analysis (EPA Method A9208)

This protocol outlines the extraction of Acifluorfen and its metabolites from soil samples.

- Extraction: Homogenize soil samples sequentially with the following solvents:
  - 10% acetone in a solution of 0.5M KCl and 0.1M NaOH (pH > 13.0).
  - A 9:1 mixture of acetone and 1N HCl.

- Methanol. After each extraction, centrifuge the sample and decant the supernatant.
- Acidification and Partitioning: Combine the first two extracts and acidify with 1N HCl. Partition the combined extracts twice with dichloromethane.
- Drying and Concentration: Pass the organic phase through phase separation paper to remove water. Add acetonitrile and concentrate the sample.
- Derivatization (for GC analysis): Methylate an aliquot of the concentrated sample using trimethylsilyl diazomethane in hexane. Reconstitute the sample in toluene for GC analysis.
- Cleanup for HPLC: An aliquot of the non-derivatized concentrate is used for HPLC analysis.

## Chromatographic Conditions

### High-Performance Liquid Chromatography (HPLC) with UV or Fluorescence Detection

- Application: Determination of Acifluorfen and its amine metabolite in crops and soil.
- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A gradient of acetonitrile and water or an ammonium phosphate-methanol mobile phase can be employed.
- Detection: UV detection is suitable for Acifluorfen, while a fluorescence detector is used for the acifluorfen-amine metabolite.
- Limit of Quantification (LOQ): 10 µg/kg (ppb) in soil for all analytes. A modified method using UPLC/MS/MS can achieve an LOQ of 5 µg/kg for Acifluorfen. In crops, the detection limit by HPLC-UV is reported to be 0.02 ppm.

### Gas Chromatography (GC) with Electron Capture Detection (ECD)

- Application: Analysis of methylated derivatives of Acifluorfen and its metabolites in soil.
- Column: A high-resolution fused silica capillary GC column is appropriate.
- Injector: Splitless injection is commonly used.

- Detector: An Electron Capture Detector (ECD) provides high sensitivity for halogenated compounds like **Acifluorfen-methyl**.
- Limit of Quantification (LOQ): 10 µg/kg (ppb) in soil for methylated analytes.

*General analytical workflow for **Acifluorfen-methyl**.*

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## References

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